Application Note: Analysis of 2,2,3-Trimethyloctane by Gas Chromatography-Mass Spectrometry

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Compound of Interest		
Compound Name:	*2,2,3-Trimethyloctane*	
Cat. No.:	*B14545105*	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

2,2,3-Trimethyloctane is a highly branched alkane of interest in various fields, including petrochemical analysis and as a potential biomarker or specialty chemical. Gas chromatography-mass spectrometry (GC-MS) is the analytical technique of choice for the identification and quantification of such volatile organic compounds due to its high separation efficiency and sensitive, specific detection capabilities. This application note provides a detailed protocol for the analysis of **2,2,3-trimethyloctane** by GC-MS, including predicted quantitative data and fragmentation patterns.

Predicted Quantitative Data

Due to the limited availability of public domain experimental data for **2,2,3-trimethyloctane**, the following quantitative data are predicted based on the analysis of similar branched alkanes and fundamental principles of mass spectrometry. The retention time is an estimate and will vary depending on the specific instrument and conditions used. The mass spectral data is predicted based on the fragmentation of other trimethyl-substituted alkanes, which favors the formation of stable tertiary carbocations.

Parameter	Predicted Value	Notes
Molecular Formula	$C_{11}H_{24}$	
Molecular Weight	156.31 g/mol	[1][2]
Predicted Retention Time	8 - 12 min	Highly dependent on GC column and temperature program.
Predicted Major m/z Fragments	57, 71, 85, 99, 141	Based on expected fragmentation patterns of branched alkanes.

Predicted Mass Spectrum Fragments:

m/z	Predicted Fragment Ion	Structure	Relative Abundance
57	tert-Butyl cation	$[C(CH_3)_3]^+$	High (likely base peak)
71	$C_5H_{11}^+$	Moderate	
85	$C_6H_{13}^+$	Moderate	
99	$C_7H_{15}^+$	Low	
141	$[M-CH_3]^+$	$[C_{10}H_{23}]^+$	Low
156	Molecular Ion	$[C_{11}H_{24}]^+$	Very Low to Absent

Experimental Protocols

This section details a general protocol for the analysis of **2,2,3-trimethyloctane** in a solvent matrix.

Sample Preparation

For the analysis of a pure standard or a simple mixture, the following sample preparation protocol is recommended:

- Standard Solution Preparation: Prepare a stock solution of **2,2,3-trimethyloctane** in a volatile, high-purity solvent such as hexane or dichloromethane at a concentration of 1 mg/mL.

- Working Standard Dilution: Serially dilute the stock solution to prepare working standards in the desired concentration range (e.g., 1-100 µg/mL).

- Sample Filtration (if necessary): If the sample contains particulates, filter it through a 0.22 µm PTFE syringe filter into a clean autosampler vial.

- Vialing: Transfer the final diluted sample into a 2 mL amber glass autosampler vial with a PTFE-lined cap.

GC-MS Instrumentation and Parameters

The following are typical starting parameters for the GC-MS analysis of C11 alkanes. Optimization may be required for specific instrumentation.

Gas Chromatograph (GC) Parameters:

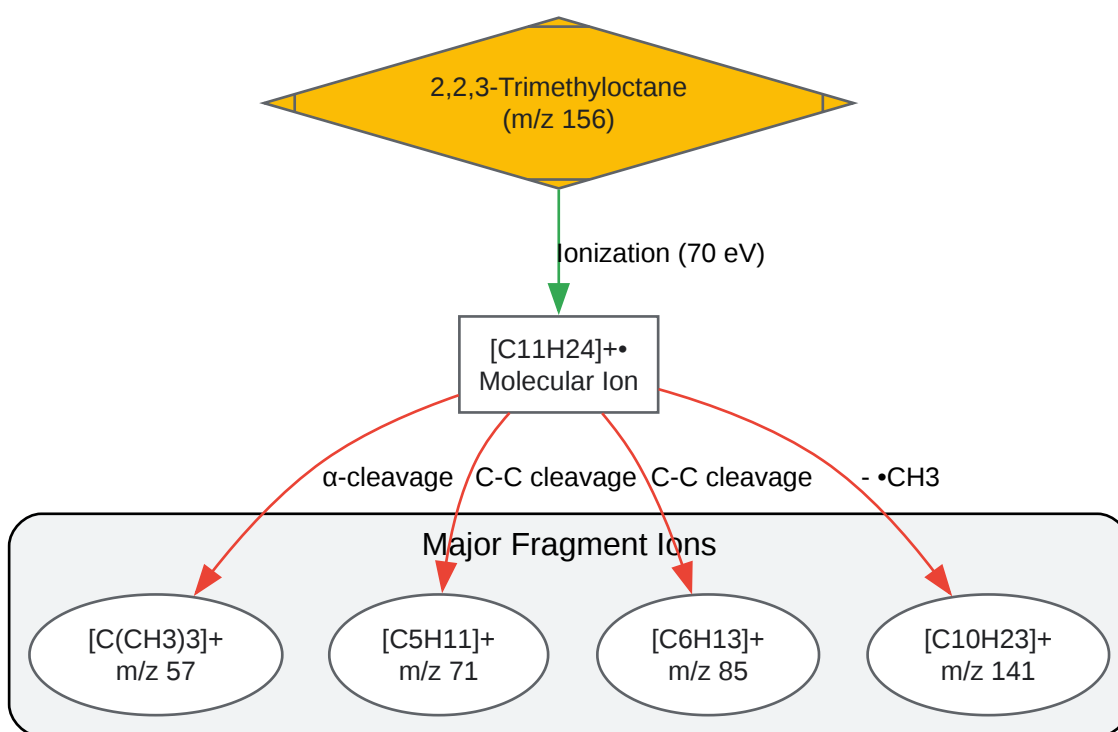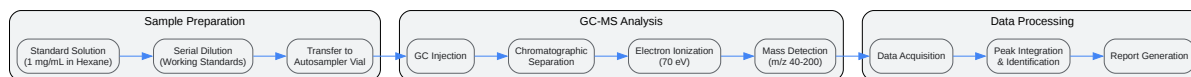| Parameter	Value
Injection Port Temp.	250 °C
Injection Mode	Splitless (for trace analysis) or Split (10:1 for higher concentrations)
Injection Volume	1 µL
Carrier Gas	Helium (99.999% purity)
Flow Rate	1.0 mL/min (constant flow)
Column	Non-polar capillary column (e.g., HP-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness)
Oven Program	Initial: 50 °C, hold for 2 minRamp: 10 °C/min to 280 °CHold: 5 min at 280 °C

Mass Spectrometer (MS) Parameters:

Parameter	Value
Ion Source Temp.	230 °C
Quadrupole Temp.	150 °C
Ionization Mode	Electron Ionization (EI)
Electron Energy	70 eV
Mass Scan Range	m/z 40-200
Solvent Delay	3 minutes

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the GC-MS analysis of **2,2,3-trimethyloctane**.

Sample Preparation

Standard Solution (1 mg/mL in Hexane) → Serial Dilution (Working Standards) → Transfer to Autosampler Vial

GC-MS Analysis

GC Injection → Chromatographic Separation → Electron Ionization (70 eV) → Mass Detection (m/z 40-200)

Data Processing

Data Acquisition → Peak Integration & Identification → Report Generation

2,2,3-Trimethyloctane (m/z 156)

Ionization (70 eV)

[C11H24]+• Molecular Ion

α-cleavage   C-C cleavage   C-C cleavage   - •CH3

Major Fragment Ions

[C(CH3)3]+ m/z 57

[C5H11]+ m/z 71

[C6H13]+ m/z 85

[C10H23]+ m/z 141

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References

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- 2. 2,2,3-Trimethyloctane | C11H24 | CID 188432 - PubChem [pubchem.ncbi.nlm.nih.gov]

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